

Application Notes and Protocols for the Intraperitoneal Injection of AS-605240

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation and intraperitoneal (IP) administration of **AS-605240**, a potent and selective inhibitor of phosphoinositide 3-kinase gamma (PI3Ky). The following protocols and data are intended to ensure consistent and safe handling of this compound in a research setting.

Introduction

AS-605240 is an ATP-competitive inhibitor of PI3Ky with an IC50 of 8 nM.[1][2] It exhibits selectivity over other PI3K isoforms, making it a valuable tool for investigating the role of PI3Ky in various physiological and pathological processes, including inflammation, autoimmune diseases, and cancer.[3][4][5] Due to its poor solubility in aqueous solutions, careful preparation is required for in vivo studies. This guide details a common method for formulating AS-605240 for IP injection in animal models.

Quantitative Data Summary

The following table summarizes key quantitative data for AS-605240.



Parameter	Value	Reference
Molecular Weight	257.27 g/mol	[1]
Formula	C12H7N3O2S	[1]
Appearance	Powder	[6]
IC50 (PI3Ky)	8 nM	[1][2]
Solubility	Insoluble in water and ethanol. Soluble in DMSO (up to 1.5 mg/mL with warming).	[1][6]
Storage (Powder)	-20°C for up to 3 years.	[1]
Storage (in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month.	[1]
Typical IP Dosage	10-50 mg/kg in mice.	[2][7]

Experimental Protocols

This protocol describes the preparation of a suspended solution of **AS-605240**, a common method for administering poorly water-soluble compounds in vivo.

Materials:

- AS-605240 powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80, sterile
- Sterile saline (0.9% NaCl) or Phosphate Buffered Saline (PBS)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips



- · Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate Required Amounts: Determine the total volume of the formulation needed based on the number of animals and the dosage. The final concentration of the vehicle components should be:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline/PBS
- Prepare Stock Solution (in DMSO):
 - Weigh the required amount of AS-605240 powder in a sterile tube.
 - Add the calculated volume of DMSO to achieve a concentrated stock solution (e.g., 25 mg/mL).
 - Vortex thoroughly. Gentle warming or sonication may be required to fully dissolve the compound.[6]
- Prepare the Vehicle Mixture:
 - In a separate sterile tube, add the required volume of PEG300.
 - Add the AS-605240 stock solution (from step 2) to the PEG300 and mix thoroughly by vortexing.
 - Add the required volume of Tween-80 and vortex until the solution is homogeneous.



 Finally, add the required volume of sterile saline or PBS and vortex again to create the final suspended solution.

Example for a 1 mL final solution at 2.5 mg/mL:

- Start with a 25 mg/mL stock of AS-605240 in DMSO.
- To a sterile tube, add 400 μL of PEG300.
- Add 100 μL of the 25 mg/mL AS-605240 stock solution and mix well.
- Add 50 μL of Tween-80 and mix thoroughly.
- Add 450 μL of saline to bring the total volume to 1 mL.[2]

Note: This protocol yields a suspended solution. Ensure the solution is well-mixed before each injection to guarantee uniform dosage. The prepared formulation should be used fresh.

This protocol outlines the standard procedure for intraperitoneal injection in mice.

Materials:

- Prepared AS-605240 formulation
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol for disinfection
- Appropriate animal restraint device

Procedure:

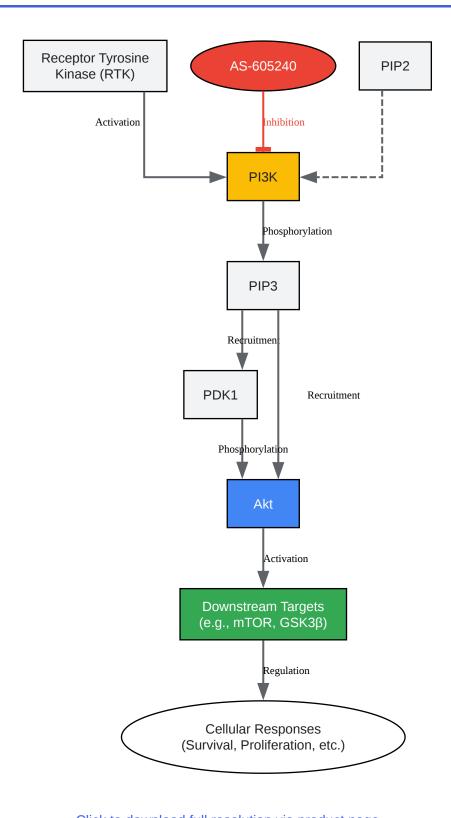
- Animal Restraint: Properly restrain the mouse to expose the abdomen.
- Injection Site Identification: The preferred injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[1][8]



- Disinfection: Swab the injection site with 70% ethanol.[1]
- Needle Insertion: Insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity.[8][9]
- Aspiration: Gently pull back the plunger to ensure no fluid (blood or urine) is drawn into the syringe. If fluid is aspirated, withdraw the needle and reinject at a different site with a new sterile needle.[1]
- Injection: Once proper placement is confirmed, inject the calculated volume of the AS-605240 formulation. The maximum recommended injection volume for a mouse is typically 10 mL/kg.[8]
- Withdrawal and Observation: Withdraw the needle and return the animal to its cage. Monitor the animal for any adverse reactions.

Visualizations

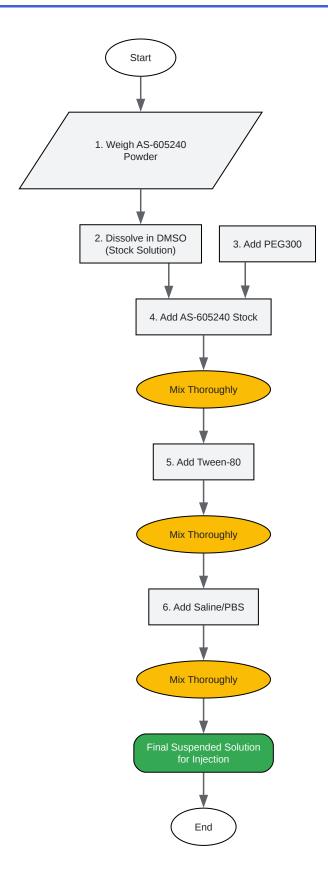




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Caption: PI3K/Akt signaling pathway with the inhibitory action of AS-605240.





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Caption: Workflow for the preparation of AS-605240 for intraperitoneal injection.



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